

# Boscalid in Combination: A Comparative Guide to Fungicide Tank Mixtures

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## Compound of Interest

Compound Name: *Boscalid*

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**Boscalid**, a carboxamide fungicide, is a cornerstone in many disease management programs due to its efficacy as a succinate dehydrogenase inhibitor (SDHI). This guide provides an objective comparison of **boscalid**'s performance in tank mixtures with other key fungicide classes, supported by experimental data. We delve into the synergistic and additive effects of these combinations, offering insights into optimizing disease control strategies and managing fungicide resistance.

## Performance of Boscalid Tank Mixtures: A Quantitative Analysis

Tank-mixing **boscalid** with fungicides from different Fungicide Resistance Action Committee (FRAC) groups is a common practice to broaden the spectrum of activity and mitigate the development of resistance.[1][2] Below, we summarize the performance of **boscalid** in combination with a Quinone outside Inhibitor (QoI) and a multi-site fungicide.

### Boscalid + Pyraclostrobin (SDHI + QoI)

The combination of **boscalid** (FRAC Group 7) and pyraclostrobin (FRAC Group 11) has demonstrated enhanced efficacy against a range of fungal pathogens, particularly *Botrytis cinerea* (gray mold) in grapes and *Sclerotinia homoeocarpa* (dollar spot) in turfgrass.[3][4] This is attributed to their distinct modes of action targeting different points in the fungal mitochondrial respiratory chain.[3][5]

Table 1: Efficacy of **Boscalid** and Pyraclostrobin Tank Mix on Gray Mold in Grapes

Treatment	Application Rate (product/ha)	Disease Incidence (%)	Disease Severity (%)	Reference
Untreated Control	-	70.0	-	[3]
Boscalid + Pyraclostrobin	1.0 L	<10.0	Significantly Reduced	[3]
Dimoxystrobin + Boscalid	1.0 L	>10.0	Less Effective	[3]

Data from a study evaluating control of gray mold (*Botrytis cinerea*) in grapevines. Disease incidence and severity were assessed at harvest.

## Boscalid + Azoxystrobin (SDHI + QoI)

Similar to pyraclostrobin, azoxystrobin is a QoI fungicide (FRAC Group 11) that, when tank-mixed with **boscalid**, provides robust control of various turfgrass diseases. This combination leverages two different modes of action to enhance disease control and manage resistance.[2]

## Boscalid + Chlorothalonil (SDHI + Multi-site)

Chlorothalonil (FRAC Group M5) is a multi-site contact fungicide. Tank-mixing it with the systemic activity of **boscalid** provides a comprehensive defense mechanism. The contact action of chlorothalonil complements **boscalid**'s internal plant protection, leading to improved coverage and performance, especially under high disease pressure.[2][6]

Table 2: Curative Control of Dollar Spot with **Boscalid**-Containing Tank Mixtures in Turfgrass

Treatment	Mean Number of Dollar Spot Infection Centers (August 6th)	Turfgrass Quality (1-9 scale, August 6th)	Reference
Non-treated control	>100	<6.0	[7]
Boscalid-containing treatments	Significantly Lower	Highest Quality	[7]
Chipco 26GT + Daconil Ultrex (Iprodione + Chlorothalonil)	Higher than Boscalid treatments	Lower than Boscalid treatments	[7]

Data from a curative study on dollar spot (*Sclerotinia homoeocarpa*) in turfgrass. The number of infection centers and turfgrass quality were assessed after two fungicide applications.

## Experimental Protocols

### Gray Mold Control in Grapevines

A typical experimental design to evaluate fungicide efficacy against *Botrytis cinerea* in grapevines involves a randomized complete block design with multiple replicates per treatment. [8]

#### Key Methodological Steps:

- **Treatment Application:** Fungicides are applied at specified rates and timings, often corresponding to critical phenological stages of the grapevines, such as before bunch closure and between veraison and pre-harvest.[8] Applications are typically made using a motorized knapsack sprayer to ensure thorough coverage.[8]
- **Disease Assessment:** At harvest, disease incidence (percentage of grapes with symptoms) and severity (percentage of berries attacked in each bunch) are evaluated.[8]
- **Pathogen Identification:** To confirm the causal agent, samples of infected bunches are collected and the pathogen is identified through plating on a suitable medium like Potato

Dextrose Agar (PDA).[8]

- Data Analysis: The collected data on disease incidence and severity are subjected to statistical analysis, such as Analysis of Variance (ANOVA), to determine significant differences between treatments.[8]

## Dollar Spot Control in Turfgrass

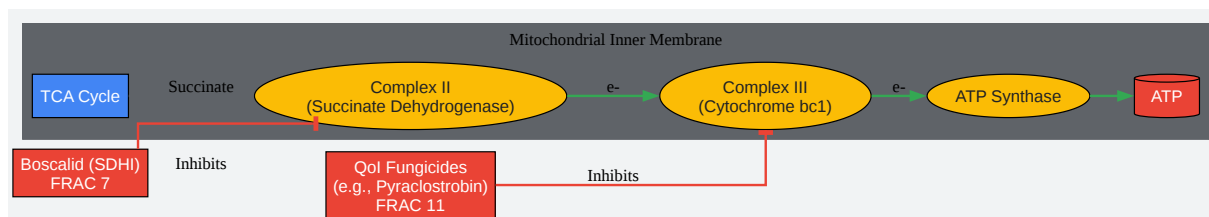
Field trials for dollar spot control in turfgrass are often conducted on research greens with established turf.

Key Methodological Steps:

- Plot Design: The experimental area is divided into plots, typically arranged in a randomized complete block design with multiple replications.[7]
- Fungicide Application: Fungicides are applied at labeled rates using a CO<sub>2</sub>-pressurized sprayer with appropriate nozzles to ensure uniform application.[7] Applications can be preventative or curative, with specified intervals between treatments.[7]
- Disease Evaluation: Disease severity is assessed by visually counting the number of dollar spot infection centers per plot. Turfgrass quality is also rated on a standardized scale (e.g., 1-9, where 9 is excellent).[7]
- Statistical Analysis: Data on disease intensity and turfgrass quality are analyzed using statistical methods like ANOVA, with means separated by a suitable test (e.g., Waller-Duncan test) to identify significant treatment effects.[7]

## Fungal Respiration and Fungicide Modes of Action

**Boscalid** and QoI fungicides both target the mitochondrial respiratory chain in fungi, but at different complexes, leading to a disruption of energy production.



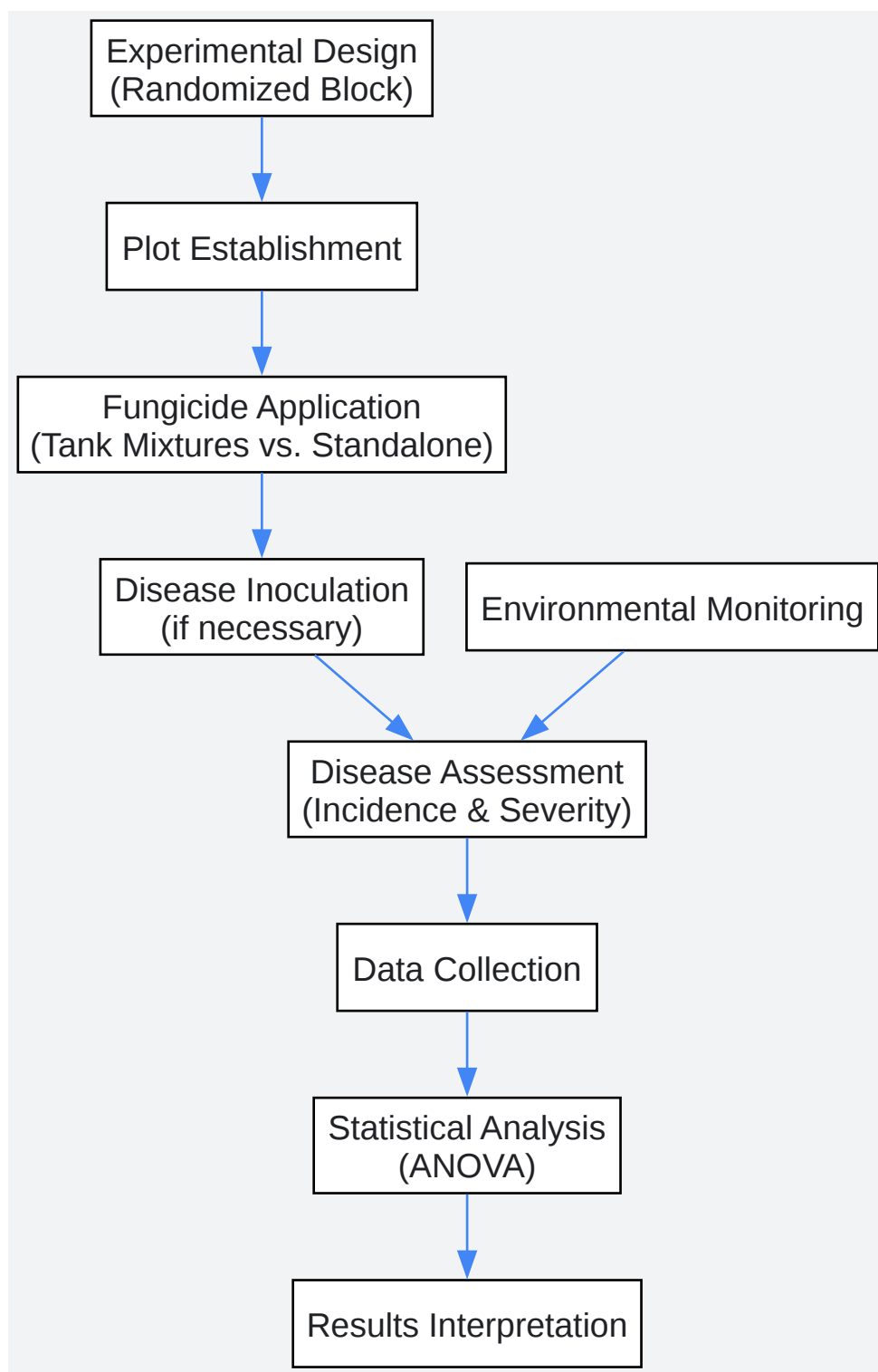
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Caption: Inhibition of the fungal mitochondrial respiratory chain by SDHI and QoI fungicides.

The diagram above illustrates how Succinate Dehydrogenase Inhibitor (SDHI) fungicides like **boscalid** and Quinone outside Inhibitor (QoI) fungicides such as pyraclostrobin and azoxystrobin disrupt the electron transport chain at different points. **Boscalid** blocks Complex II (Succinate Dehydrogenase), while QoI fungicides inhibit Complex III (Cytochrome bc1).<sup>[3][5]</sup> This dual action is the basis for the synergistic or additive effects observed in tank mixtures, leading to more effective and robust disease control.

## Experimental Workflow for Fungicide Efficacy Testing

The following diagram outlines a typical workflow for conducting a fungicide efficacy trial, from experimental design to data analysis.



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Caption: A generalized workflow for conducting fungicide efficacy field trials.

This systematic approach ensures that the data collected is reliable and that the conclusions drawn about the performance of different fungicide treatments are statistically sound.

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